

Solubility of Diethyl 2-(4-nitrophenyl)malonate in common lab solvents.

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Compound of Interest

Compound Name: Diethyl 2-(4-nitrophenyl)malonate

Cat. No.: B082213

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Technical Guide: Solubility of Diethyl 2-(4-nitrophenyl)malonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 2-(4-nitrophenyl)malonate is a multifaceted organic compound utilized as an intermediate in the synthesis of various pharmaceutical agents and other complex organic molecules. A thorough understanding of its solubility in common laboratory solvents is crucial for its effective use in reaction chemistry, purification processes, and formulation development. This technical guide provides a comprehensive overview of the available solubility data, detailed experimental protocols for solubility determination, and a schematic representation of its synthesis.

Solubility Profile

The solubility of a compound is dependent on its molecular structure, polarity, and the nature of the solvent. **Diethyl 2-(4-nitrophenyl)malonate** possesses both polar (nitro group, ester functionalities) and non-polar (phenyl ring, ethyl groups) characteristics, suggesting it will exhibit a range of solubilities in different solvents.

Quantitative Solubility Data

A comprehensive search of available literature and chemical databases yielded limited quantitative solubility data for **diethyl 2-(4-nitrophenyl)malonate**. The table below summarizes the available information.

Solvent	Temperature (°C)	Solubility (g/L)	Data Type
Water	25	0.19[1]	Calculated

It is important to note that the solubility in water is a calculated value and may not reflect experimentally determined results.

Qualitative Solubility Analysis

In the absence of extensive experimental data, a qualitative assessment of solubility can be inferred from the compound's structure. As a moderately polar molecule, **diethyl 2-(4-nitrophenyl)malonate** is expected to be sparingly soluble in water and more soluble in organic solvents. Its solubility is likely to increase with the polarity of the organic solvent. It is anticipated to be soluble in polar aprotic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO), and moderately soluble in alcohols such as ethanol and methanol, as well as in chlorinated solvents like dichloromethane and chloroform. Its solubility in non-polar solvents like hexanes is expected to be low.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, the following general experimental protocol can be employed to determine the solubility of **diethyl 2-(4-nitrophenyl)malonate** in various solvents.

Materials and Equipment

- **Diethyl 2-(4-nitrophenyl)malonate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance
- Vials with screw caps

- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **diethyl 2-(4-nitrophenyl)malonate** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are transferred.
 - Filter the collected supernatant through a syringe filter into a clean vial.
- Analysis:

- Prepare a series of standard solutions of **diethyl 2-(4-nitrophenyl)malonate** of known concentrations in the respective solvent.
 - Analyze the standard solutions and the filtered sample solution using a suitable analytical method (e.g., HPLC or UV-Vis spectrophotometry) to determine the concentration of the dissolved compound.
 - Construct a calibration curve from the standard solutions to quantify the concentration in the sample.
- Calculation of Solubility:
 - The solubility is expressed as the concentration of the compound in the saturated solution, typically in units of g/L or mg/mL.

Synthesis Workflow

The synthesis of **diethyl 2-(4-nitrophenyl)malonate** is typically achieved through a nucleophilic substitution reaction. The following diagram illustrates a general workflow for its preparation.



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A generalized workflow for the synthesis of **diethyl 2-(4-nitrophenyl)malonate**.

This technical guide provides a foundational understanding of the solubility of **diethyl 2-(4-nitrophenyl)malonate**. For critical applications, it is recommended that researchers experimentally determine the solubility in their specific solvent systems and conditions.

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References

- 1. CAS # 10565-13-6, Diethyl 2-(4-nitrophenyl)malonate, Diethyl 2-(p-nitrophenyl)malonate - chemBlink [chemblink.com]
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